

# "Glucate DO emulsifier" fundamental properties for research

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## Compound of Interest

Compound Name: *Glucate do emulsifier*

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## Glucate DO Emulsifier: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Glucate DO is a naturally-derived, nonionic water-in-oil (W/O) emulsifier, chemically identified as Methyl Glucose Dioleate.[1][2][3] Manufactured by Lubrizol, it is a highly efficient and mild emulsifier utilized in a variety of skincare, cosmetic, and pharmaceutical formulations.[1][2][4] Its primary function is to create stable water-in-oil emulsions, where water droplets are dispersed within a continuous oil phase.[1] Beyond its emulsifying properties, Glucate DO also functions as an emollient, imparting a smooth and non-greasy feel to topical products, and as a lubricant in stick formulations.[1] This technical guide provides an in-depth overview of the fundamental properties of Glucate DO, along with experimental protocols relevant to its application in research and development.

### Fundamental Properties

Glucate DO is a viscous, amber-colored liquid and is 100% active.[1][2] It is soluble in a range of oils including mineral oil, castor oil, isopropyl myristate, and various vegetable oils.[1]

### Physicochemical Properties

A summary of the key physicochemical properties of Glucate DO is presented in Table 1. This data is essential for formulation development, enabling researchers to predict and control the behavior of the emulsifier in different systems.

Property	Value	Source
INCI Name	Methyl Glucose Dioleate	[4]
Chemical Type	Nonionic Emulsifier	[4]
Physical Form	Amber, viscous liquid	[1][2]
HLB Value	4.0 - 6.0	Lubrizol
Recommended Use Level	0.5 - 3.0 wt%	Lubrizol
Solubility	Soluble in mineral oil, castor oil, isopropyl myristate, corn oil, and other vegetable oils.	[1]
Viscosity vs. Temperature	Data not publicly available. Direct inquiry to the manufacturer is recommended.	
Critical Micelle Concentration (CMC)	Data not publicly available. Direct inquiry to the manufacturer is recommended.	

Table 1: Physicochemical Properties of **Glucate DO Emulsifier**

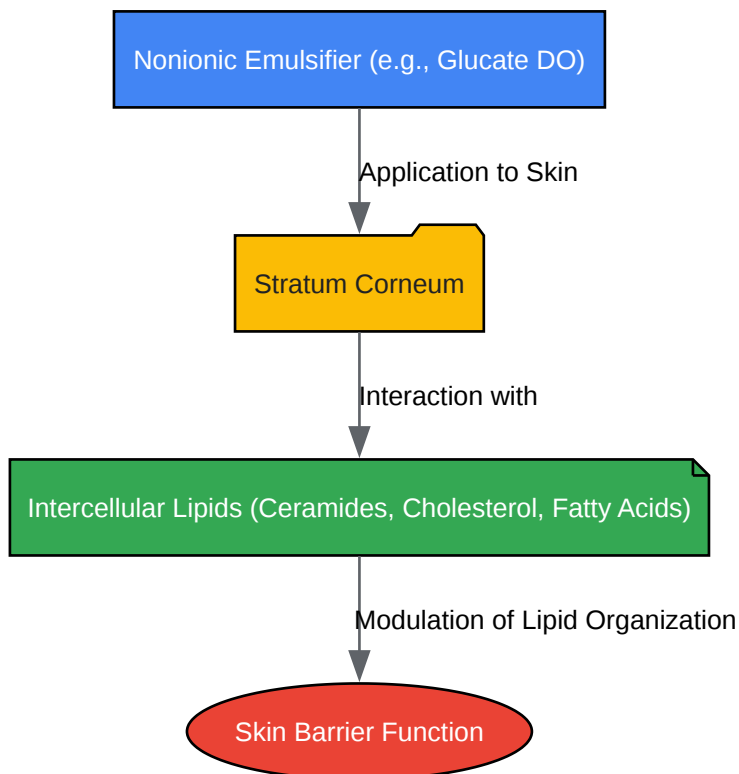
## Mechanism of Action and Biological Interactions

As a nonionic W/O emulsifier, Glucate DO stabilizes emulsions by adsorbing at the oil-water interface, creating a steric barrier that prevents the coalescence of dispersed water droplets. Its lipophilic oleate chains orient into the oil phase, while the hydrophilic methyl glucose head group resides at the interface.

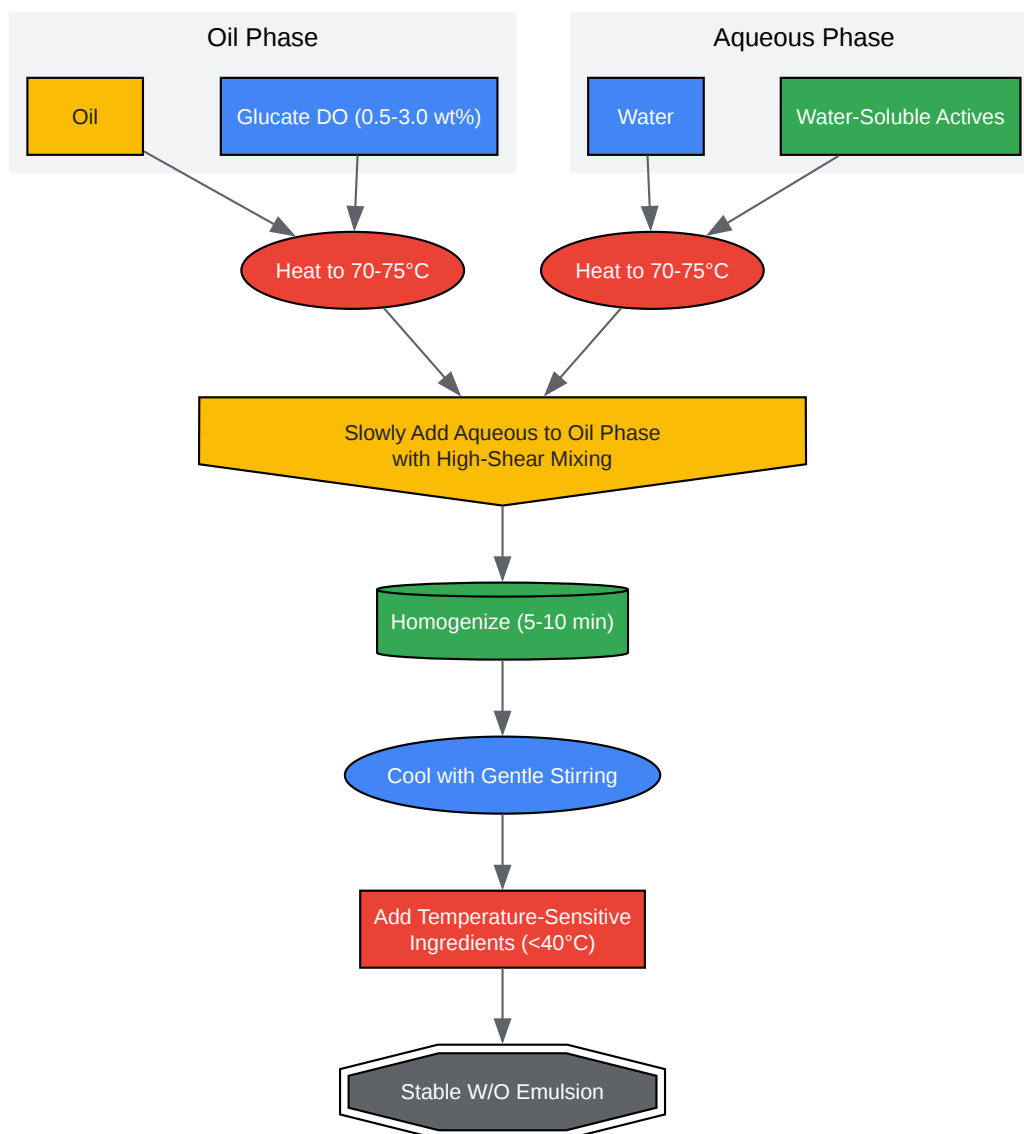
While specific studies on the direct interaction of Glucate DO with cellular signaling pathways are not readily available in public literature, the general effects of nonionic emulsifiers on the skin barrier are an area of active research. Nonionic emulsifiers can interact with the stratum

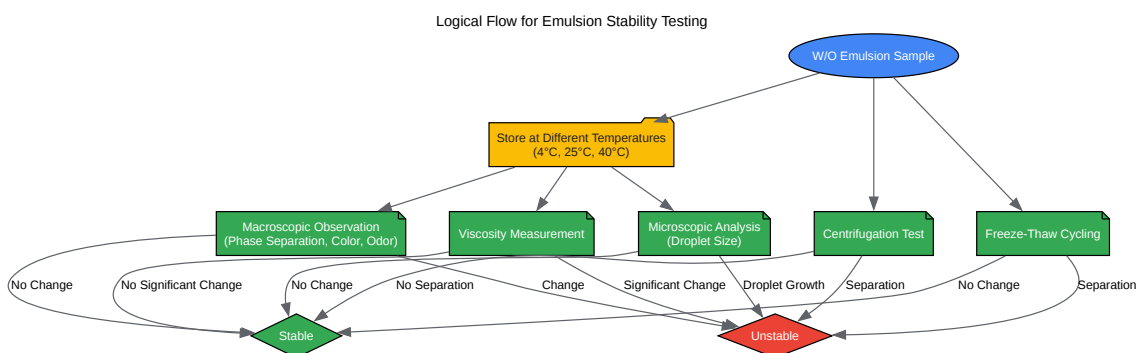
corneum, the outermost layer of the skin. This interaction can influence the organization of the intercellular lipids, which are crucial for the skin's barrier function. Alterations in the lipid lamellae can, in turn, affect skin hydration and the penetration of active ingredients. The following diagram illustrates a generalized pathway of this interaction.

## General Interaction of Nonionic Emulsifiers with the Skin Barrier



## Workflow for W/O Emulsion Preparation with Glucate DO





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